

4,4'-Difluorobiphenyl CAS number and molecular formula

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Compound of Interest

Compound Name: 4,4'-Difluorobiphenyl

Cat. No.: B165722

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An In-depth Technical Guide to 4,4'-Difluorobiphenyl

This technical guide provides a comprehensive overview of **4,4'-Difluorobiphenyl**, a versatile fluorinated aromatic compound. It is intended for researchers, scientists, and professionals in drug development and materials science. This document details its chemical identity, physical properties, synthesis protocols, key applications, and safety information.

Chemical Identity

- CAS Number: 398-23-2[1][2][3][4][5][6]
- Molecular Formula: C₁₂H₈F₂[1][2][3][4][5][6]

Physicochemical Properties

The quantitative properties of **4,4'-Difluorobiphenyl** are summarized in the table below. This data is essential for its application in various experimental and industrial settings.

Property	Value	Source
Molecular Weight	190.19 g/mol	[1][2][3][4][6]
Appearance	White to light yellow crystalline powder	[3][4][6]
Melting Point	88-91 °C	[3][6][7][8]
Boiling Point	254-255 °C	[6][7][8]
Density	1.165 - 1.328 g/cm ³	[3][4]
Water Solubility	Insoluble	[3][4]
Flash Point	88.8 °C	[3]

Synthesis and Experimental Protocols

4,4'-Difluorobiphenyl can be synthesized through several methods. The Balz-Schiemann reaction is a classic and reliable laboratory method.[9] Modern approaches often utilize cross-coupling reactions like the Suzuki-Miyaura coupling for high efficiency and substrate scope.

Balz-Schiemann Reaction from Benzidine

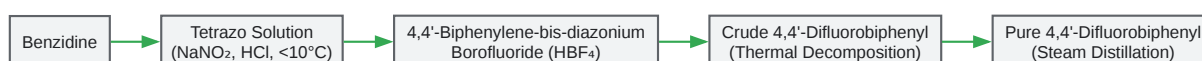
This method involves the tetrazotization of benzidine, followed by the formation of the bis-diazonium borofluoride salt, which is then thermally decomposed.[9]

Experimental Protocol:

- **Tetrazotization:** A solution of benzidine in hydrochloric acid is cooled and treated with an aqueous solution of sodium nitrite to form the tetrazo solution, keeping the temperature below 10°C.
- **Borofluoride Salt Formation:** A cold fluoboric acid solution is added to the tetrazo solution. This results in the precipitation of a thick paste of 4,4'-biphenylene-bis-diazonium borofluoride. The paste is stirred for 20-30 minutes.[9]
- **Isolation and Drying:** The precipitate is collected on a Büchner funnel, washed sequentially with cold water, cold methyl alcohol, and ether. The cake is sucked as dry as possible and

then dried in a vacuum desiccator over concentrated sulfuric acid.[9]

- **Thermal Decomposition:** The dried salt is placed in a flask and heated gently. The decomposition will proceed spontaneously once initiated. The crude **4,4'-Difluorobiphenyl** is collected, with a significant portion remaining in the flask.[9]
- **Purification:** The residue in the flask is subjected to steam distillation. A second steam distillation yields the pure, white compound, which is then dried. The overall yield is approximately 54-56% based on the initial benzidine.[9]



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Balz-Schiemann reaction workflow for **4,4'-Difluorobiphenyl** synthesis.

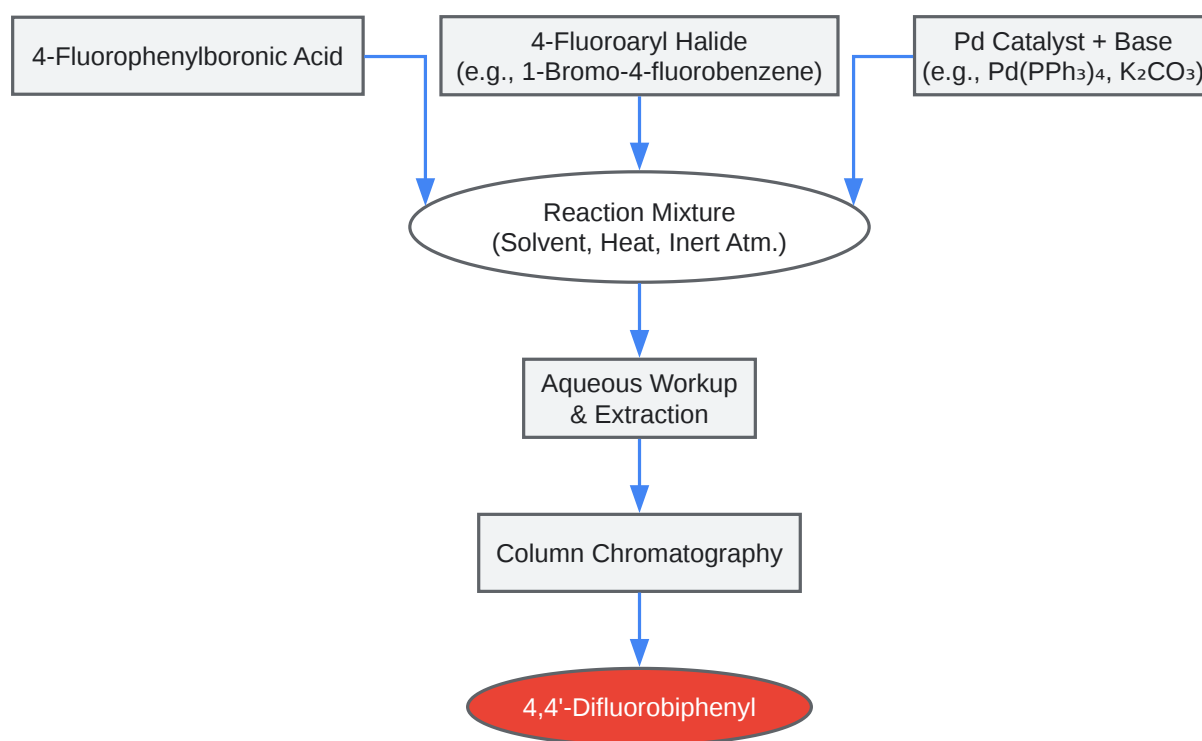
Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is a versatile method for creating carbon-carbon bonds. For synthesizing **4,4'-Difluorobiphenyl**, this would typically involve the reaction of a 4-fluorophenylboronic acid with a 4-fluoroaryl halide.[10]

General Experimental Protocol:

- **Reaction Setup:** To a reaction flask, add 4-fluorophenylboronic acid, 1-bromo-4-fluorobenzene, a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), and a base (e.g., K_2CO_3 or Na_2CO_3).
- **Solvent Addition:** Add a suitable solvent system, typically a mixture of an organic solvent (e.g., toluene, dioxane, or DMF) and water.
- **Reaction Execution:** Heat the mixture under an inert atmosphere (e.g., nitrogen or argon) with stirring for several hours until the reaction is complete (monitored by TLC or GC).
- **Workup:** After cooling, the mixture is diluted with water and extracted with an organic solvent (e.g., ethyl acetate).[10]

- Purification: The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., Na_2SO_4), and concentrated under reduced pressure. The resulting crude product is then purified, typically by column chromatography, to yield pure **4,4'-Difluorobiphenyl**.^[10]



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Generalized workflow for Suzuki-Miyaura cross-coupling synthesis.

Applications in Research and Development

The unique properties of **4,4'-Difluorobiphenyl**, stemming from its fluorinated biphenyl core, make it a valuable compound in several high-tech fields.

- Organic Electronics: It serves as a crucial building block for materials used in organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs), where it contributes to thermal stability and can help tune the electronic properties of the final materials.^[6]

- **Pharmaceutical Development:** The difluorobiphenyl moiety is incorporated into novel drug candidates. The fluorine atoms can enhance metabolic stability, binding affinity, and the pharmacokinetic profile of therapeutic agents.^{[6][10]} It is a known intermediate in the synthesis of drugs like Flunarizine.^[11]
- **Polymer Chemistry:** This compound is a key monomer in the synthesis of high-performance polymers such as Polyether ether ketone (PEEK).^[11] These polymers exhibit exceptional thermal stability and chemical resistance, making them suitable for demanding applications in aerospace, automotive, and medical industries.^{[6][11]}
- **Agrochemicals:** Similar to its role in pharmaceuticals, the inclusion of fluorine can improve the efficacy and stability of pesticides and herbicides.^{[6][10]}
- **Analytical Chemistry:** It is utilized as a reference standard in chromatographic techniques for the analysis of complex mixtures.^[6]

Safety and Handling

4,4'-Difluorobiphenyl is classified as a hazardous substance and requires careful handling.

- **Hazards:** It is an irritant to the skin, eyes, and respiratory system.^{[7][12][13]} It is also considered a dangerous good for transportation.^[1] Ingestion may cause gastrointestinal irritation.^[12]
- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and chemical safety goggles.^{[12][13][14]} If ventilation is inadequate, a NIOSH/MSHA-approved respirator should be used.^[15]
- **Handling and Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.^{[12][13]} Minimize dust generation during handling.^[12]
- **First Aid:** In case of contact with eyes or skin, flush with plenty of water for at least 15 minutes.^[12] If inhaled, move to fresh air.^[12] Seek medical attention if irritation persists or if ingested.^[12]

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